

Bis(neopentyl glycolato)diboron molecular weight and formula

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Compound of Interest

Compound Name: *Bis(neopentyl glycolato)diboron*

Cat. No.: *B139214*

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In-Depth Technical Guide: Bis(neopentyl glycolato)diboron

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Bis(neopentyl glycolato)diboron**, a key reagent in organic synthesis.

Core Molecular Data

Bis(neopentyl glycolato)diboron is an organic boron compound widely utilized in chemical synthesis.^{[1][2]} Its fundamental molecular and physical properties are summarized in the table below for easy reference.

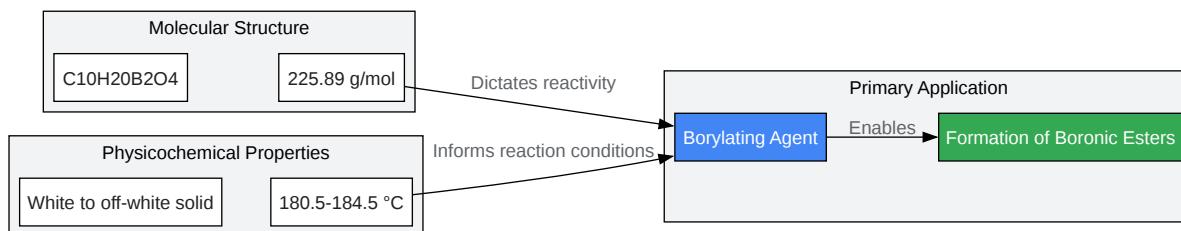
Property	Value
Molecular Formula	C ₁₀ H ₂₀ B ₂ O ₄
Molecular Weight	225.89 g/mol
CAS Number	201733-56-4
Appearance	White to off-white solid
Melting Point	180.5-184.5 °C
Boiling Point	214.3 ± 7.0 °C

Chemical Structure and Nomenclature

Bis(neopentyl glycolato)diboron, also known by its systematic name 5,5,5',5'-Tetramethyl-2,2'-bi-1,3,2-dioxaborinane, is a diboron reagent.[1]

Logical Relationship: From Structure to Application

The unique structure of **Bis(neopentyl glycolato)diboron** underpins its utility as a borylating agent in organic chemistry, particularly in the formation of boronic esters.



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Caption: Logical flow from molecular properties to the primary application of **Bis(neopentyl glycolato)diboron**.

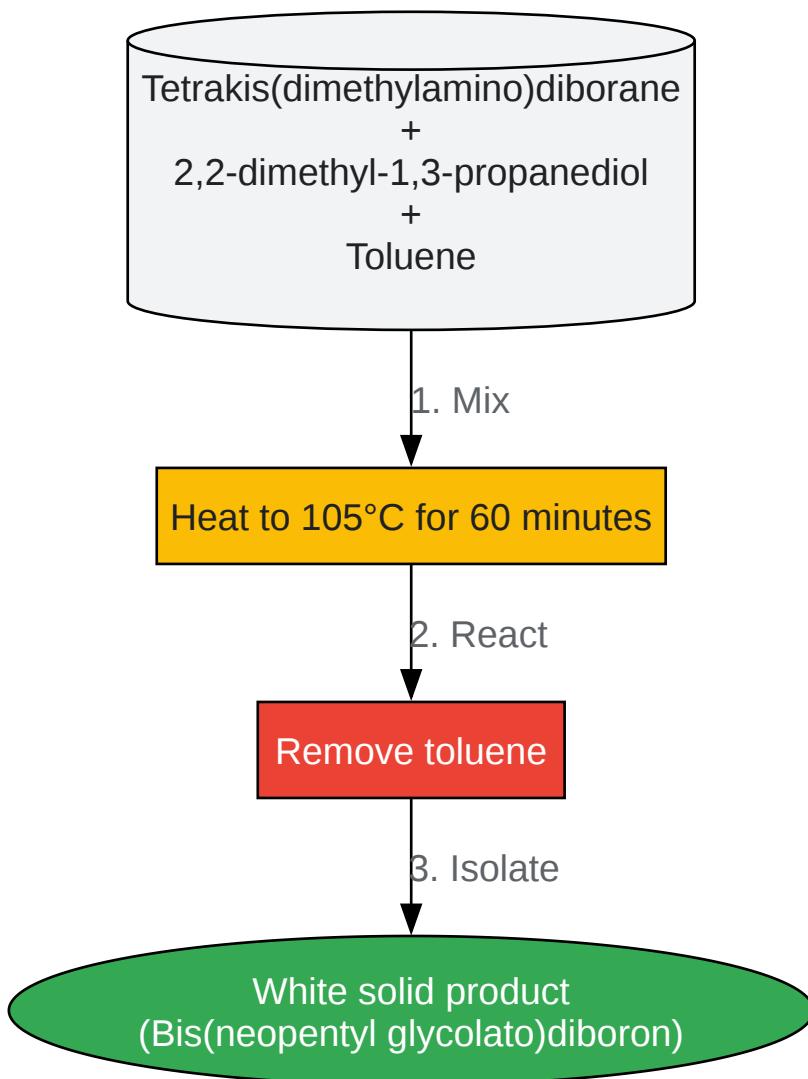
Experimental Protocols

Detailed experimental protocols for the synthesis of **Bis(neopentyl glycolato)diboron** have been established. Two common methods are outlined below.

Method 1: Reaction of Tetrakis(dimethylamino)diborane with 2,2-dimethyl-1,3-propanediol

This procedure involves the reaction of tetrakis(dimethylamino)diborane with 2,2-dimethyl-1,3-propanediol in a suitable solvent, such as toluene.

Experimental Workflow:



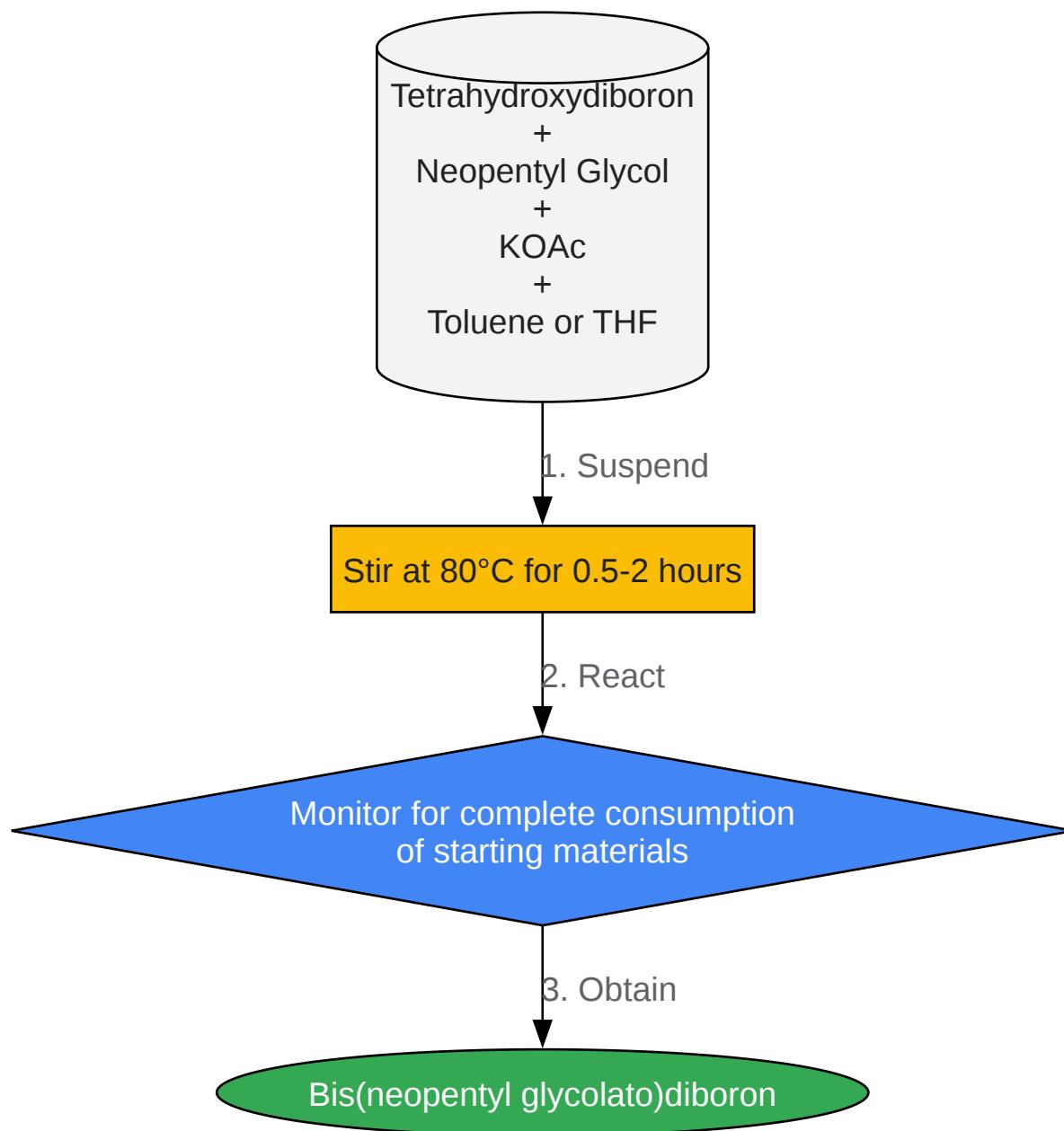
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Caption: Workflow for the synthesis of **Bis(neopentyl glycolato)diboron** via Method 1.

Method 2: Reaction involving Tetrahydroxydiboron

This alternative synthesis route utilizes tetrahydroxydiboron, neopentyl glycol, and potassium acetate (KOAc) in a solvent like toluene or tetrahydrofuran (THF).[2][3]

Experimental Workflow:



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Caption: Workflow for the synthesis of **Bis(neopentyl glycolato)diboron** via Method 2.

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